Structural Validation & Characterization Guide: Pyrrolo[1,2-b]indazole Derivatives

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Compound of Interest

Compound Name:	*1h-Pyrrolo[1,2-b]indazole*
CAS No.:	*344793-57-3*
Cat. No.:	*B11918828*

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Executive Summary: The Scaffold & The Challenge

The pyrrolo[1,2-b]indazole core represents a privileged heterocyclic scaffold in modern drug discovery, particularly for its potential as a cyclin-dependent kinase (CDK) inhibitor and in anticancer therapeutics. Unlike simple indazoles, this tricyclic fused system introduces significant stereoelectronic complexity.

The Core Challenge: Synthesizing these derivatives often involves cascade cyclizations (e.g., [3+2] annulations) that can theoretically yield multiple regioisomers (e.g., [1,2-b] vs. [1,2-a] fusion). While NMR spectroscopy provides connectivity data, it often fails to unambiguously distinguish between these fused isomers due to overlapping signal regions and subtle shielding effects. Single-crystal X-ray diffraction (SC-XRD) stands as the only self-validating method to determine absolute regiochemistry and solid-state conformation.

Comparative Analysis: X-ray vs. Alternatives

This section objectively compares the "product" (X-ray Crystallography) against standard alternatives (NMR, DFT) for this specific application.

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Method Performance Matrix

Feature	X-ray Crystallography **(Gold Standard)**	NMR Spectroscopy **(1H/13C/NOESY)**	DFT / Computational Modeling
Regiochemistry	Absolute Proof. Unambiguously defines N-bridgehead fusion ([1,2-b] vs [1,2-a]).	Inferential. Relies on coupling constants and NOE signals which can be misleading in planar fused systems.	Predictive. Can suggest the most stable isomer but cannot prove synthesis outcome.
Stereochemistry	Direct Observation. Determines relative and absolute configuration of chiral substituents.	Relative. Requires complex coupling analysis (Karplus) or chiral shift reagents.	Theoretical. useful for transition state energy but not final product verification.
Conformation	Solid-State Truth. Reveals ring puckering, planarity, and torsion angles.	Time-Averaged. Solution state averages out rapid conformational changes.	Gas-Phase Ideal. Often ignores packing forces and solvation effects.
Interactions	Supramolecular. Visualizes - stacking and H-bond networks critical for solubility/bioavailability.	Solution Dynamics. Can infer H-bonding (chemical shift) but not packing geometry.	Interaction Energy. Calculates theoretical binding but lacks physical validation.

Expert Insight: Why X-ray Wins for this Scaffold

In the synthesis of pyrrolo[1,2-b]indazoles via copper-mediated oxidative [3+2] annulation (see Protocol below), the reaction intermediate (an indazolium ylide) can theoretically attack the dipolarophile in two orientations.

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- NMR Failure Mode: The protons on the newly formed pyrrole ring often appear in the aromatic region (6.5–7.5 ppm), heavily overlapped by the indazole benzo-ring protons.
- X-ray Success Mode: Crystallography directly maps the electron density, proving that the nitrogen bridgehead is formed at the specific [1,2-b] junction, validating the reaction mechanism.

Experimental Protocol: Synthesis & Crystallization

Self-Validating Workflow: The following protocol ensures the generation of high-quality crystals suitable for diffraction.

A. Synthesis of the Core (Representative Procedure)

Reaction: Oxidative [3+2]-annulation of indazolium N-ylides with nitroalkenes.
Reference:Semantic Scholar, Result 1.2

- Reagents: Mix indazolium salt (1.0 equiv), nitroalkene (1.2 equiv), and Cu(OTf)2 (10 mol%).
- Solvent/Base: Dissolve in anhydrous DCE (1,2-dichloroethane). Add 2,6-lutidine (1.2 equiv) to generate the ylide in situ.
- Conditions: Stir at 60°C for 12 hours under inert atmosphere (N2).
- Workup: Cool to RT, filter through a celite pad, and concentrate.
- Purification: Flash column chromatography (Hexane/EtOAc gradient). Note: The product is often a fluorescent solid.

B. Crystallization Protocol (Vapor Diffusion Method)

Target: Single crystals >0.1mm in size.

- Dissolution: Dissolve 20 mg of the purified pyrrolo[1,2-b]indazole derivative in a minimal amount (0.5 mL) of a "good" solvent (e.g., Dichloromethane or Chloroform). Ensure the solution is clear and particle-free.
- Vapor Chamber: Place the solution in a small inner vial (GC vial).

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- Precipitant: Place the inner vial inside a larger jar containing 5 mL of a "poor" solvent (e.g., n-Hexane or Pentane).
- Equilibration: Cap the outer jar tightly. Allow to stand undisturbed at 4°C (fridge) or RT for 3-7 days.
- Harvesting: Crystals will form at the interface or on the walls. Harvest under microscope using cryo-oil to prevent desolvation.

Structural Data Analysis

The following parameters are critical when analyzing the CIF (Crystallographic Information File) for pyrrolo[1,2-b]indazoles.

Key Crystallographic Parameters[1][2][3][4]

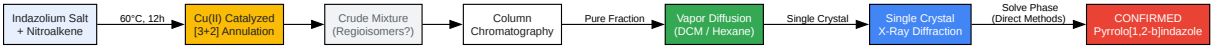
Parameter	Typical Value (Å / °)	Significance
N(1)-N(2) Bond	1.35 - 1.38 Å	Indicates single bond character within the fused system; shorter than typical hydrazine (1.45 Å) due to aromatic delocalization.
Planarity ( )	< 2.0° deviation	The tricyclic core should be essentially planar, facilitating intercalation with DNA or protein active sites (CDK).
-Stacking Distance	3.4 - 3.6 Å	Distance between centroids of parallel molecular planes in the unit cell. Critical for solid-state fluorescence properties.
Fusion Angle	Sum of angles 360°	The bridgehead nitrogen should be planar (sp2 hybridized), confirming aromaticity across the fusion.

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Visualizations

Diagram 1: Synthesis & Validation Workflow

This pathway illustrates the logical flow from raw reagents to structural proof, highlighting the critical decision point where X-ray is required.



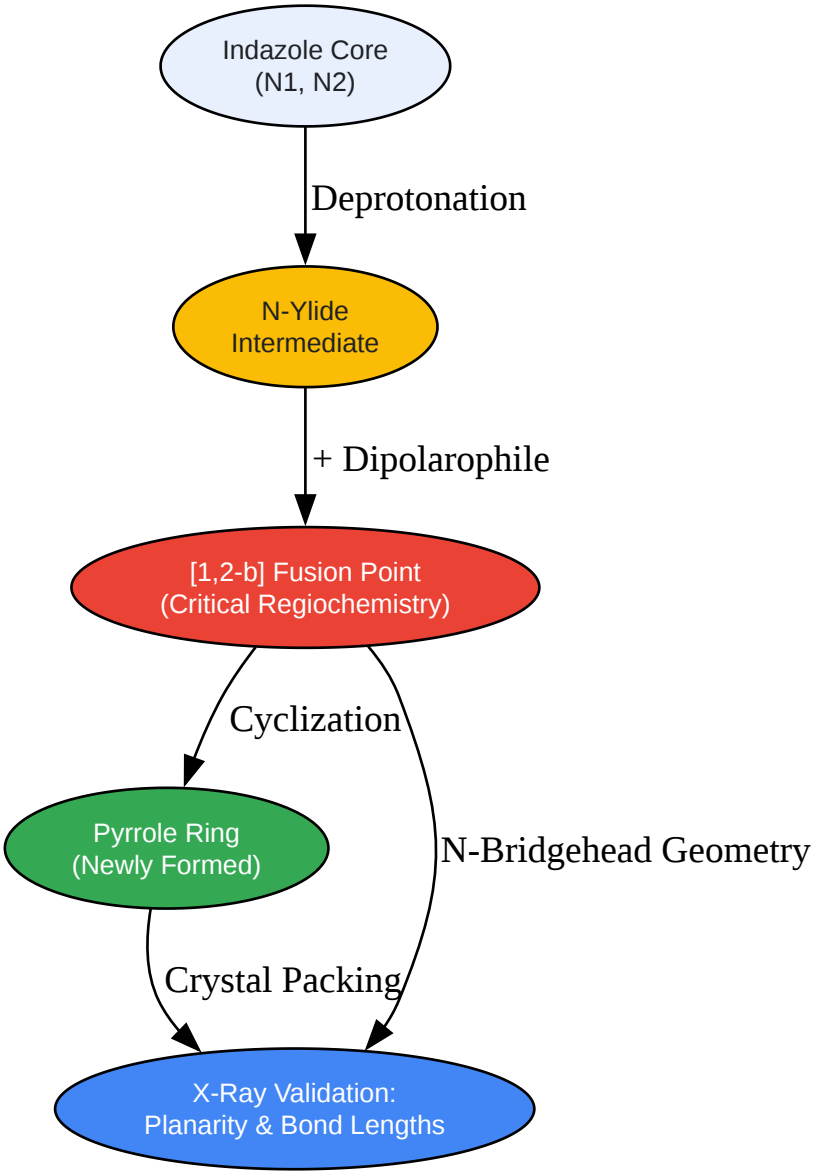
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Caption: Workflow for the synthesis and definitive structural characterization of pyrrolo[1,2-b]indazoles.

Diagram 2: Structural Logic of the Core

Visualizing the connectivity and the specific fusion point that X-ray confirms.

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Caption: Structural assembly logic. X-ray data validates the specific [1,2-b] fusion geometry against alternatives.

References

- Synthesis and X-ray Structure of Pyrrolo[1,2-b]indazole Derivatives Source: Semantic Scholar / ResearchGate Context: Describes the Cu(II)-mediated oxidative [3+2]-annulation and the specific use of X-ray analysis to confirm the structure of the fluorinated derivative 7a. URL:[Link]

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- N-Heterocyclic Carbene Induced Cycloaddition Reactions of Indazoles Source: European Journal of Organic Chemistry (via ResearchGate) Context: Details the formation of 3,5-dihydro-2H-pyrrolo[1,2-b]indazole via decarboxylation of indazolium carboxylates. URL:[Link]
- CDK Inhibitors and their use as pharmaceuticals (Patent US11673893B2)
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Phone: (601) 213-4426

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